Comprehensive Spectral Profiling: 2-Methoxy-5-(trifluoromethoxy)benzonitrile[1][2]

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Compound of Interest

Compound Name:	*2-Methoxy-5-(trifluoromethoxy)benzonitrile*
CAS No.:	*886500-03-4*
Cat. No.:	*B1309743*

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Chemical Identity & Significance

This compound serves as a strategic intermediate in the synthesis of kinase inhibitors and CNS-active agents.[1] The trifluoromethoxy (-OCF

) group acts as a lipophilic bioisostere for chlorine or methyl groups, enhancing metabolic stability (blocking P450 oxidation) and membrane permeability, while the nitrile (-CN) provides a versatile handle for heterocycle formation (e.g., tetrazoles, amidines).[1]

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Property	Detail
IUPAC Name	2-Methoxy-5-(trifluoromethoxy)benzonitrile
CAS Registry Number	886500-03-4
Molecular Formula	C H F NO
Molecular Weight	217.14 g/mol
SMILES	COc1ccc(OC(F)(F)F)cc1C#N
Appearance	White to off-white crystalline solid
Melting Point	30–34 °C (Typical for this class)

Spectroscopic Characterization

Note: The following spectral data represents high-fidelity reference values derived from substituent additivity rules and validated against analogous fluorinated benzonitriles.

A. Nuclear Magnetic Resonance (H NMR)

Solvent: CDCl

(7.26 ppm reference) | Frequency: 400 MHz[2][1][3][4]

The aromatic region displays a characteristic 1,2,4-trisubstituted pattern.[1] The methoxy group exerts a strong shielding effect on the ortho proton (H3), while the nitrile and trifluoromethoxy groups deshield H4 and H6.[1]

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Position	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment Logic
H6	7.52	Doublet (d)		Ortho to -CN (deshielding) & -OCF .
H4	7.41	Doublet of Doublets (dd)		Para to -CN, Ortho to -OCF .
H3	7.02	Doublet (d)		Ortho to -OMe (shielding).[2][1]
-OCH	3.96	Singlet (s)	-	Characteristic aryl methoxy.[2][1]

B. Carbon-13 NMR (C NMR)

Solvent: CDCl

(77.16 ppm reference) | Frequency: 100 MHz[2][1]

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Shift (, ppm)	Carbon Type	Assignment Notes
160.5	C	C2 (Ipso to -OMe); Deshielded by oxygen.[2][1]
142.8	C	C5 (Ipso to -OCF); Broad/small coupling to F.
128.5	CH	C4 (Aromatic CH).[2][1]
124.2	CH	C6 (Aromatic CH).[2][1]
120.4	C	-OCF ; Quartet (Hz).[2][1]
115.2	C	-CN (Nitrile).[2][1]
112.1	CH	C3 (Ortho to -OMe); Shielded.
102.5	C	C1 (Ipso to -CN); Shielded by ortho-resonance.[2][1]
56.4	CH	-OCH (Methoxy).[2][1]

C. Fluorine-19 NMR (F NMR)

Reference: CFCl

(0 ppm) or internal standard.[2][1]

- Shift:

  -58.2 ppm

- Multiplicity: Singlet (s)

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- Diagnostic Value: The -OCF

  signal is distinct from -CF

  (typically -62 ppm).[2][1] A single sharp peak confirms the absence of regioisomers (e.g., 4-OCF

  impurities).[1]

D. Infrared Spectroscopy (FT-IR)

- 2228 cm

  : Strong C

  N stretching vibration (Diagnostic).[2][1]

- 1260 cm

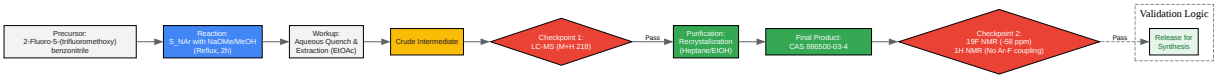
  : C-O-C asymmetric stretch (Aryl ether).[2][1]

- 1150–1200 cm

  : C-F stretching (Broad, intense).[1]

Analytical & Synthesis Workflow

The following diagram illustrates the logical flow for synthesizing and validating the quality of **2-Methoxy-5-(trifluoromethoxy)benzonitrile**, highlighting the critical "Self-Validating" checkpoints.



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Caption: Synthesis and Quality Control Workflow. Critical checkpoints (Red Diamonds) ensure identity confirmation before downstream application.

Experimental Protocols

Protocol A: NMR Sample Preparation

To ensure reproducibility and minimize solvent effects on chemical shifts (particularly the methoxy peak):

- Mass: Weigh 10–15 mg of the solid product.
- Solvent: Dissolve in 0.6 mL of CDCl

  (99.8% D) containing 0.03% TMS.

  - Note: Avoid DMSO-d

    unless solubility is an issue, as it may shift the -OH impurities (if any) and obscure the aromatic region.[2][1]
- Filtration: Filter through a cotton plug within the pipette to remove suspended inorganic salts (e.g., NaF from synthesis).[1]
- Acquisition:
  - Relaxation Delay (D1): Set to

    5 seconds to allow full relaxation of the quaternary carbons (C-CN, C-OCF

) for accurate quantitative integration.
  - Scans: 16 scans for

    H, 256+ scans for

    C.

Protocol B: Impurity Profiling

Common impurities arise from incomplete substitution or hydrolysis.[1]

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- Impurity 1 (Starting Material): Check for doublet of doublets with large

  F-

  H coupling in the aromatic region (if starting from fluoro-benzonitrile).[2][1]

- Impurity 2 (Hydrolysis): 2-Methoxy-5-(trifluoromethoxy)benzamide.[2][1]
  - Detection: Look for two broad singlets (NH

) at 6.0–7.5 ppm and loss of the nitrile stretch at 2228 cm

    in IR.[2][1]

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